

An In-Depth Technical Guide to 6(E)-Octadecenoyl Chloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 6(E)-Octadecenoyl chloride

Cat. No.: B15550442

[Get Quote](#)

CAS Number: 150989-03-0

This technical guide provides a comprehensive overview of **6(E)-Octadecenoyl chloride**, a reactive long-chain acyl chloride, for researchers, scientists, and drug development professionals. This document details its physicochemical properties, synthesis, reactivity, and potential biological significance, supported by experimental protocols and data presented in a clear, structured format.

Chemical Identity and Physicochemical Properties

6(E)-Octadecenoyl chloride, also known as petroselaidic acid chloride, is the acyl chloride derivative of 6(E)-octadecenoic acid (petroselaidic acid). The presence of the reactive acyl chloride group makes it a valuable intermediate in organic synthesis, particularly for the introduction of the 18-carbon unsaturated acyl group.

Table 1: Physicochemical Properties of **6(E)-Octadecenoyl Chloride** and its Parent Fatty Acid

Property	6(E)-Octadecenoyl chloride	6(E)-Octadecenoic Acid	Reference
CAS Number	150989-03-0	593-40-8	[1]
Molecular Formula	C ₁₈ H ₃₃ ClO	C ₁₈ H ₃₄ O ₂	[1][2]
Molecular Weight	300.91 g/mol	282.46 g/mol	[1][2]
Physical State	Liquid	Solid	[1]
Purity	>99%	Not Specified	[1]
Storage Temperature	Freezer	Not Specified	[1]
Boiling Point	Not available	399.0 ± 11.0 °C at 760 mmHg	[2]
Water Solubility	Reacts with water	0.00012 g/L	[2][3]
logP	Not available	7.72	[2]

Synthesis and Reactivity

Synthesis of 6(E)-Octadecenoyl Chloride

The synthesis of **6(E)-Octadecenoyl chloride** typically involves the chlorination of its parent fatty acid, 6(E)-octadecenoic acid. Common chlorinating agents for this conversion include thionyl chloride (SOCl₂) and oxalyl chloride ((COCl)₂).^[4] The choice of reagent can depend on the desired purity and the scale of the reaction.

Experimental Protocol: General Synthesis of Fatty Acid Chlorides using Thionyl Chloride

This protocol is a general procedure for the conversion of a fatty acid to its corresponding acyl chloride and can be adapted for 6(E)-octadecenoic acid.

Materials:

- 6(E)-octadecenoic acid
- Thionyl chloride (SOCl₂)

- Dry, inert solvent (e.g., dichloromethane, toluene)
- Round-bottom flask with a reflux condenser and a gas outlet to a trap containing a neutralizing solution (e.g., sodium hydroxide solution)
- Magnetic stirrer and heating mantle
- Rotary evaporator

Procedure:

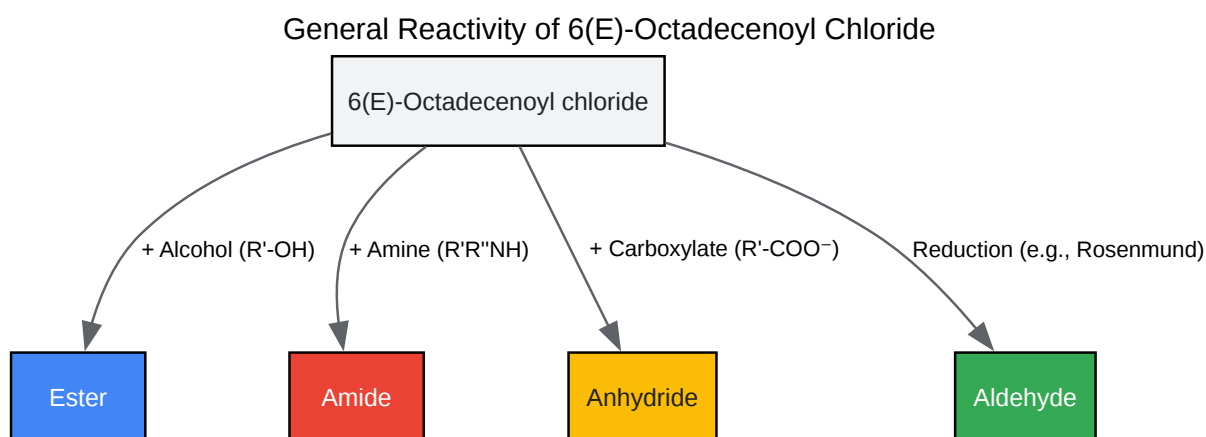
- In a clean, dry round-bottom flask, dissolve 6(E)-octadecenoic acid in a minimal amount of a dry, inert solvent.
- Under a fume hood, slowly add an excess of thionyl chloride (typically 1.5-2.0 equivalents) to the solution at room temperature with stirring. The reaction is exothermic and will generate hydrogen chloride (HCl) and sulfur dioxide (SO₂) gases.
- Once the initial effervescence subsides, heat the reaction mixture to reflux for 1-2 hours to ensure complete conversion. The progress of the reaction can be monitored by the cessation of gas evolution.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess thionyl chloride and solvent under reduced pressure using a rotary evaporator. To ensure complete removal of volatile byproducts, co-evaporation with a dry, inert solvent like toluene can be performed.
- The resulting crude **6(E)-Octadecenoyl chloride** can be used directly for subsequent reactions or purified by distillation under high vacuum.

Safety Precautions: Thionyl chloride is a corrosive and lachrymatory substance. All manipulations should be performed in a well-ventilated fume hood with appropriate personal protective equipment, including gloves, safety goggles, and a lab coat.

Reactivity

The acyl chloride functional group in **6(E)-Octadecenoyl chloride** is highly electrophilic and readily undergoes nucleophilic acyl substitution reactions.[5] This high reactivity makes it a versatile building block for the synthesis of a variety of derivatives.[6]

Diagram 1: Reactivity of **6(E)-Octadecenoyl Chloride**



[Click to download full resolution via product page](#)

Caption: Reactivity of **6(E)-Octadecenoyl chloride** with various nucleophiles.

Biological Significance and Applications

While direct biological studies on **6(E)-Octadecenoyl chloride** are limited due to its high reactivity, the biological activities of its parent fatty acid, 6(E)-octadecenoic acid (petroselaidic acid), and the related cis-isomer, petroselinic acid, provide insights into its potential roles.

Potential Therapeutic Activities

- **Antimicrobial and Antifungal Activity:** Petroselinic acid has demonstrated considerable antimicrobial activity against a range of bacteria and moderate effects against molds.[7][8] This suggests that derivatives, potentially including those synthesized from **6(E)-Octadecenoyl chloride**, could be explored for anti-infective properties.
- **Anti-inflammatory and Immunomodulatory Effects:** Petroselinic acid has been identified as a novel regulator of the cytosolic nucleic acid sensing pathway, effectively inhibiting type I interferon signaling.[9] This suggests a potential role in managing autoimmune disorders.[9]

- **Metabolic Regulation:** In HepG2 cells, trans-petroselinic acid has been shown to increase the cellular content of triacylglycerols and cholesterol esters and upregulate genes involved in fatty acid and cholesterol synthesis.[\[10\]](#)
- **COVID-19 Inhibition (In Silico):** A molecular dynamics simulation study suggested that 6-octadecenoic acid has the potential to act as an inhibitor of the main protease of SARS-CoV-2.[\[2\]](#)

Applications in Research and Development

The primary application of **6(E)-Octadecenoyl chloride** is as a synthetic intermediate. Its ability to acylate a wide range of molecules allows for the creation of novel compounds with potential applications in:

- **Drug Delivery:** Incorporation of the lipophilic octadecenoyl chain can modify the pharmacokinetic properties of drug molecules.
- **Biomaterials:** The unsaturated fatty acyl chain can be used to synthesize novel polymers and surfactants.[\[6\]](#)
- **Cell Biology Research:** As a precursor to various lipid species, it can be used to study lipid metabolism and signaling.

Analytical Methods

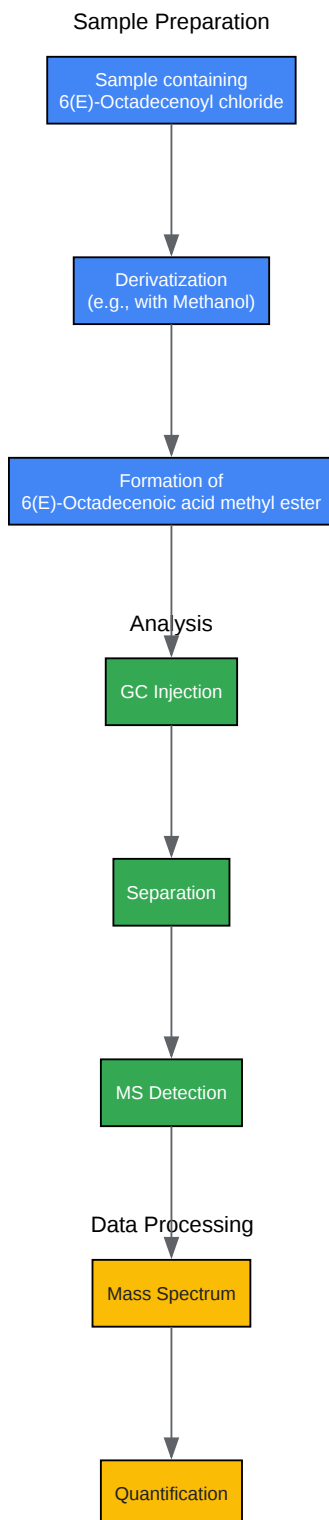
The analysis of reactive acyl chlorides like **6(E)-Octadecenoyl chloride** presents challenges due to their susceptibility to hydrolysis.[\[11\]](#) Therefore, derivatization is often required for accurate quantification.

Table 2: Analytical Techniques for Acyl Chloride Analysis

Technique	Derivatization	Comments	Reference
Gas Chromatography-Mass Spectrometry (GC-MS)	Conversion to amides (e.g., with diethylamine) or esters (e.g., with methanol).	Derivatization is necessary to improve stability and volatility for GC analysis.	[12] [13]
Nuclear Magnetic Resonance (NMR) Spectroscopy	Direct analysis is possible but requires a dry, aprotic solvent.	Provides structural information. Broadening of signals can occur.	[14]

Diagram 2: Workflow for GC-MS Analysis of **6(E)-Octadecenoyl Chloride**

GC-MS Analysis Workflow for 6(E)-Octadecenoyl Chloride

[Click to download full resolution via product page](#)

Caption: A typical workflow for the analysis of **6(E)-Octadecenoyl chloride** using GC-MS.

Handling, Storage, and Safety

6(E)-Octadecenoyl chloride is a reactive and moisture-sensitive compound. Proper handling and storage are crucial to maintain its integrity and ensure safety.

- **Handling:** All manipulations should be carried out in a dry, inert atmosphere (e.g., under nitrogen or argon) in a well-ventilated fume hood.[15] Use appropriate personal protective equipment, including chemical-resistant gloves, safety glasses, and a lab coat.
- **Storage:** Store in a tightly sealed container in a freezer, protected from moisture and light.[1] Unsaturated acyl chlorides are prone to polymerization and degradation, especially upon exposure to air and light.
- **Safety:** **6(E)-Octadecenoyl chloride** is expected to be corrosive and will react violently with water and other protic solvents, releasing corrosive hydrogen chloride gas.[3] In case of fire, use dry chemical or carbon dioxide extinguishers; do not use water.[15]

Conclusion

6(E)-Octadecenoyl chloride is a valuable chemical intermediate with significant potential in synthetic chemistry and as a tool for biological research. Its high reactivity allows for the synthesis of a diverse range of molecules. While direct biological data is scarce, the known activities of its parent fatty acid suggest promising avenues for investigation in areas such as antimicrobial development, anti-inflammatory research, and the study of lipid metabolism. Careful handling and appropriate analytical methods are essential when working with this reactive compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. larodan.com [larodan.com]
- 2. Showing Compound 6-Octadecenoic acid (FDB011271) - FooDB [foodb.ca]

- [3. chemguide.co.uk \[chemguide.co.uk\]](https://chemguide.co.uk)
- [4. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [5. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [6. 9\(E\)-Octadecenoyl chloride | 7459-35-0 | HAA45935 \[biosynth.com\]](https://biosynth.com)
- [7. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [8. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [9. Petroselinic Acid from Apiaceae Family Plants Ameliorates Autoimmune Disorders Through Suppressing Cytosolic-Nucleic-Acid-Mediated Type I Interferon Signaling - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- [10. nmppdb.com.ng \[nmppdb.com.ng\]](https://nmppdb.com.ng)
- [11. academic.oup.com \[academic.oup.com\]](https://academic.oup.com)
- [12. Gas chromatographic determination of carboxylic acid chlorides and residual carboxylic acid precursors used in the production of some penicillins - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [13. determination of acetyl chloride contents - Chromatography Forum \[chromforum.org\]](https://chromforum.org)
- [14. Synthesis and NMR elucidation of novel octa-amino acid resorcin\[4\]arenes derivatives \[scielo.org.za\]](https://scielo.org.za)
- [15. angenechemical.com \[angenechemical.com\]](https://angenechemical.com)
- To cite this document: BenchChem. [An In-Depth Technical Guide to 6(E)-Octadecenoyl Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15550442/docs#an-in-depth-technical-guide-to-6-e-octadecenoyl-chloride\]](https://www.benchchem.com/product/b15550442/docs#an-in-depth-technical-guide-to-6-e-octadecenoyl-chloride)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)